

Yamogenin Working Concentrations for Cytotoxicity Assays

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Yamogenin

CAS No.: 512-06-1

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The table below summarizes the effective concentrations of **yamogenin** reported in recent in vitro studies on various human cancer cell lines.

Cell Line	Cell Type	Assay Type	Reported IC ₅₀ / Effective Concentration	Key Observations	Citation
AGS	Gastric Adenocarcinoma	MTT Assay	IC ₅₀ : 18.50 ± 1.24 µg/mL (≈ 44.6 µM)	Strongest cytotoxic effect observed; synergy with chemotherapy drugs [1] [2].	
SKOV-3	Ovarian Cancer	xCELLigence (Real-Time)	IC ₅₀ : 23.90 ± 1.48 µg/mL (≈ 57.7 µM)	Induced apoptosis via intrinsic and extrinsic pathways [3] [4].	
HaCaT	Non-Cancer Keratinocytes	xCELLigence (Real-Time)	IC ₅₀ : 16.40 ± 1.41 µg/mL (≈ 39.6 µM)	Used as a non-cancer control; yamogenin	

Cell Line	Cell Type	Assay Type	Reported IC ₅₀ / Effective Concentration	Key Observations	Citation
				showed cytotoxicity [4].	
HCT116	Colon Cancer	MTT Assay	>60 µg/mL (≈ 145 µM)	Much weaker effect compared to AGS cells [1] [2].	
AGS (Combination)	Gastric Adenocarcinoma (with Oxaliplatin)	MTT Assay	IC ₅₀ : 10.64 ± 0.18 µg/mL	Enhanced effect in combination with chemotherapy [1] [2].	
AGS (Combination)	Gastric Adenocarcinoma (with Capecitabine)	MTT Assay	IC ₅₀ : 13.09 ± 1.83 µg/mL	Enhanced effect in combination with chemotherapy [1] [2].	

Detailed Experimental Protocols

Here are the standardized protocols from the research for key assays to help you replicate the experiments.

Cell Viability and Cytotoxicity Assay (MTT)

This protocol is based on the study that tested **yamogenin** on AGS, HCT116, and UM-SCC-6 cells [1] [2].

- **Cell Lines:** AGS (gastric cancer), HCT116 (colon cancer), UM-SCC-6 (squamous carcinoma), and fibroblasts as a non-cancer control.
- **Compound Preparation:** **Yamogenin** was dissolved and serially diluted to final concentrations typically ranging from **5 to 60 µg/mL** in the cell culture medium.
- **Procedure:**

- Seed cells in 96-well plates and pre-incubate for 24 hours.
- Treat cells with various concentrations of **yamogenin** for **24 hours**.
- Add MTT solution ([3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide]) to each well and incubate for an additional 2-4 hours.
- Dissolve the formed formazan crystals with a solvent (e.g., DMSO or acidified isopropanol).
- Measure the absorbance at a wavelength of 570 nm using a microplate reader.
- **Data Analysis:** Calculate cell viability as a percentage relative to the untreated control group. The IC_{50} value can be determined using non-linear regression analysis.

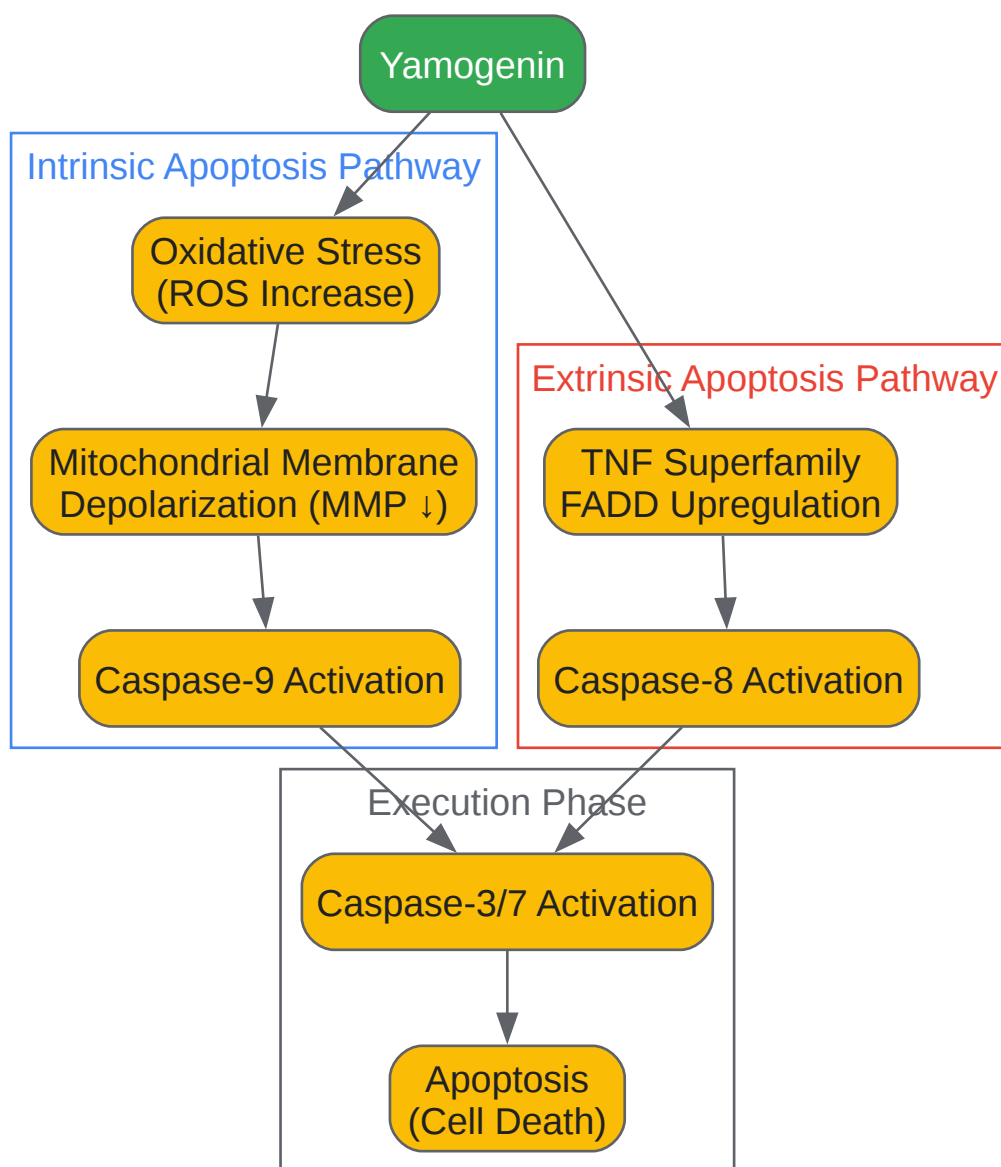
Apoptosis Analysis via Flow Cytometry

This method was used to quantify apoptotic and dead cells in AGS cultures after **yamogenin** treatment [1] [2].

- **Staining:** Use an Annexin V-FITC/propidium iodide (PI) apoptosis detection kit.
- **Procedure:**
 - Treat AGS cells with **yamogenin** (e.g., at **30 $\mu\text{g/mL}$ and 60 $\mu\text{g/mL}$**) for **24 hours**.
 - Harvest the cells, wash with PBS, and resuspend in a binding buffer.
 - Stain the cell suspension with Annexin V-FITC and PI for 15-20 minutes in the dark.
 - Analyze the stained cells using a flow cytometer within 1 hour.
- **Data Interpretation:**
 - **Annexin V-FITC-negative / PI-negative:** Viable cells.
 - **Annexin V-FITC-positive / PI-negative:** Early apoptotic cells.
 - **Annexin V-FITC-positive / PI-positive:** Late apoptotic cells.
 - **Annexin V-FITC-negative / PI-positive:** Necrotic cells.

Mechanism of Action and Experimental Pathways

The following diagram illustrates the key apoptotic pathways induced by **yamogenin**, as identified in the studies on SKOV-3 and AGS cell lines [3] [1] [4].



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Frequently Asked Questions (FAQs)

Q1: What is a suitable starting concentration range for testing yamogenin on a new cancer cell line?

Based on the data from multiple studies, a concentration range of **10 to 60 µg/mL (≈ 24 to 145 µM)** is a rational starting point for a 24-hour treatment. For a more detailed profile, consider testing a broader range (e.g., 5-70 µg/mL) to accurately determine the IC₅₀ value for your specific cell line [3] [1] [4].

Q2: Does yamogenin affect the cell cycle? Yes. Flow cytometry analysis has demonstrated that **yamogenin** induces cell cycle arrest in the **sub-G1 phase**, which is indicative of apoptotic DNA fragmentation. This effect was shown to be concentration-dependent in SKOV-3 cells [3] [4].

Q3: Can yamogenin be used in combination with standard chemotherapy drugs? Yes, preliminary in vitro evidence suggests synergistic effects. In AGS gastric cancer cells, combining **yamogenin** with **oxaliplatin** or **capecitabine** resulted in a significantly lower IC₅₀ for the combination than for any single agent alone [1] [2].

Q4: What solvent should I use to prepare yamogenin stock solutions? According to one supplier's protocol, **yamogenin** can be dissolved in **ethanol** to create a stock solution of 10 mg/mL [5]. Ensure the final concentration of ethanol in your cell culture media is non-toxic to cells (typically ≤0.5-1%).

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References

1. An In Vitro Study on the Cytotoxic, Antioxidant ... [mdpi.com]
2. An In Vitro Study on the Cytotoxic, Antioxidant ... [pmc.ncbi.nlm.nih.gov]
3. Yamogenin-Induced Cell Cycle Arrest, Oxidative Stress, ... [pmc.ncbi.nlm.nih.gov]
4. Yamogenin-Induced Cell Cycle Arrest, Oxidative Stress ... [mdpi.com]
5. Yamogenin (Neodiosgenin) | LXR Antagonist [medchemexpress.com]

To cite this document: Smolecule. [Yamogenin Working Concentrations for Cytotoxicity Assays].

Smolecule, [2026]. [Online PDF]. Available at:

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